

# Hexaethyl Tetraphosphate: A Technical Examination of an Early Organophosphate Insecticide

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## Compound of Interest

Compound Name: *Hexaethyl tetraphosphate*

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## Abstract

**Hexaethyl tetraphosphate** (HETP), a pioneering organophosphate insecticide, emerged from German research during World War II and saw significant use in the immediate post-war period. Commercial formulations, notably under the trade name Bladan, were primarily mixtures of ethyl polyphosphates, with tetraethyl pyrophosphate (TEPP) identified as the principal active insecticidal component. HETP functions as a potent, irreversible inhibitor of the enzyme acetylcholinesterase (AChE), leading to the accumulation of the neurotransmitter acetylcholine and subsequent neuromuscular paralysis in insects. While highly effective against a range of soft-bodied sucking insects, its high mammalian toxicity and inherent instability led to its eventual replacement by more stable organophosphate compounds. This technical guide provides a comprehensive overview of the early research on HETP, detailing its synthesis, mechanism of action, insecticidal efficacy, and the experimental protocols utilized in its initial evaluation.

## Introduction

The mid-1940s marked a significant turning point in agricultural pest control with the advent of synthetic organic insecticides. While DDT, a chlorinated hydrocarbon, gained widespread fame, another class of compounds, the organophosphates, was concurrently being developed,

largely driven by research in Germany. **Hexaethyl tetraphosphate** (HETP) was among the first of these organophosphates to be used commercially as an insecticide.

First synthesized by the German chemist Gerhard Schrader in 1938, HETP was developed as part of a broader investigation into organophosphorus compounds, initially for chemical warfare agents.[1][2] Its insecticidal properties were quickly recognized, and it was used in Germany during World War II as a substitute for nicotine-based insecticides. Following the war, Allied military intelligence uncovered this research, and HETP was introduced to the American market in 1946.

Early research soon revealed that commercial HETP was not a single compound but a mixture of ethyl polyphosphates.[3] The primary insecticidally active component was identified as tetraethyl pyrophosphate (TEPP), which constituted approximately 12-20% of the technical mixture.[3] Despite its efficacy, HETP's utility was hampered by its rapid hydrolysis in the presence of moisture, a characteristic that rendered it non-persistent but also created challenges in its formulation and application.[4] This guide delves into the foundational research that characterized HETP, providing the technical data and methodologies from that era.

## Chemical Synthesis and Properties

### Synthesis of Hexaethyl Tetraphosphate

Two primary methods for the synthesis of **hexaethyl tetraphosphate** were developed during the early research period.

**Schrader Process:** This method, developed by Gerhard Schrader, involves the reaction of triethyl phosphate with phosphorus oxychloride.[5][6] The reaction is typically carried out at elevated temperatures. A related U.S. Patent from 1943 describes the production of hexaesters of tetraphosphoric acid.[7]

**Woodstock's Method:** An alternative synthesis route involves the reaction of triethyl phosphate with phosphorus pentoxide.[4]

It is crucial to note that these processes produce a mixture of organic phosphates, not pure **hexaethyl tetraphosphate**. The active insecticidal ingredient, tetraethyl pyrophosphate

(TEPP), is formed in these reactions.[3] A controlled hydrolysis of diethyl phosphorochloridate can also be used to produce TEPP.[4]

## Chemical and Physical Properties

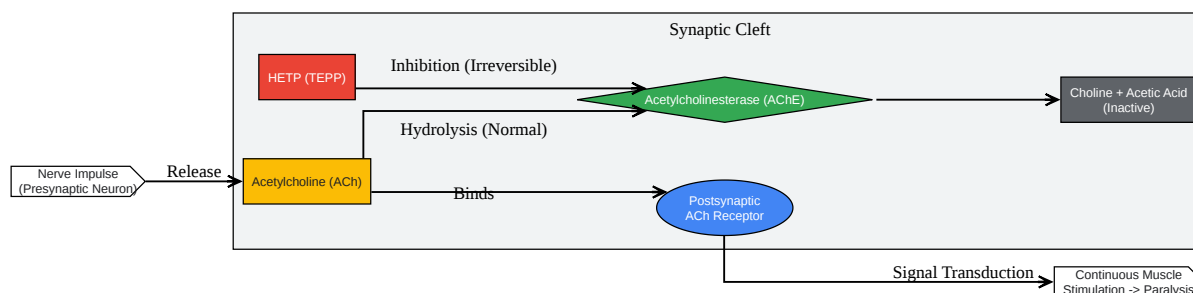
The following table summarizes the known properties of tetraethyl pyrophosphate (TEPP), the active component of HETP.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>20</sub> O <sub>7</sub> P <sub>2</sub>	[5]
Molecular Weight	290.19 g/mol	[8]
Appearance	Colorless to amber liquid	[8]
Odor	Faint, fruity	[8]
Solubility in Water	Miscible	[4]
Vapor Pressure	0.0002 mmHg at 20°C	[4]

## Mechanism of Action: Acetylcholinesterase Inhibition

**Hexaethyl tetraphosphate**, through its active component TEPP, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).[2][4] AChE is a critical enzyme in the nervous system of both insects and mammals, responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid. This process terminates the nerve signal at the synapse.

The organophosphate molecule phosphorylates a serine hydroxyl group at the active site of AChE, forming a stable, covalent bond. This inactivation of the enzyme is effectively irreversible. The resulting accumulation of acetylcholine in the synaptic cleft leads to continuous nerve stimulation, causing hyperexcitation of the muscles, followed by paralysis, and ultimately, death.[2][4]



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Figure 1. Signaling pathway of acetylcholinesterase inhibition by HETP (TEPP).

## Insecticidal Efficacy

Early research demonstrated that HETP was highly effective against a variety of soft-bodied and sucking insect pests. The following data, while not exhaustive, provides an indication of its potency. It is important to note that the "HETP" used in these studies was a technical mixture.

A 1947 report from the University of California detailed experimental results with phosphate insecticides, including HETP, against pests such as the grape bud mite and red spiders on grapes.[3]

Pest Species	Host Plant	HETP Concentration	Mortality (%)	Reference
Two-spotted spider mite (Tetranychus urticae)	Not specified	Not specified	High	<a href="#">[9]</a>
Aphids (various species)	Various	Not specified	High	<a href="#">[3]</a>

Further specific quantitative data from the 1940s and 1950s is limited in readily available literature. The table will be updated as more historical data is uncovered.

## Experimental Protocols

The following sections describe the general experimental protocols that would have been employed during the 1940s and 1950s for evaluating the insecticidal properties of compounds like HETP. These are reconstructed based on common entomological practices of the era.

## Synthesis of Hexaethyl Tetraphosphate (Laboratory Scale)

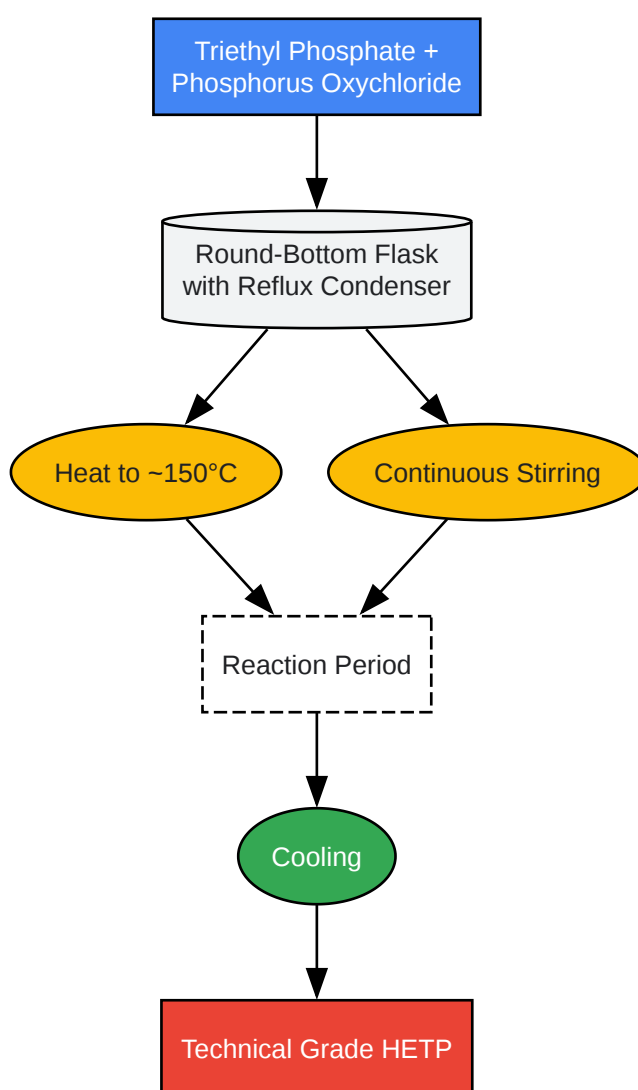
This protocol is based on the principles of the Schrader process.

Materials:

- Triethyl phosphate
- Phosphorus oxychloride
- Heating mantle and round-bottom flask with reflux condenser
- Thermometer
- Stirring apparatus

Procedure:

- Combine triethyl phosphate and phosphorus oxychloride in a molar ratio of approximately 3:1 in a round-bottom flask equipped with a reflux condenser and stirrer.
- Heat the mixture gradually to the reaction temperature, typically around 150°C.
- Maintain the temperature and continue stirring for the duration of the reaction. The reaction progress can be monitored by observing the cessation of hydrogen chloride evolution.
- After the reaction is complete, allow the mixture to cool. The resulting product is technical grade **hexaethyl tetraphosphate**.



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Figure 2. General workflow for the laboratory synthesis of HETP.

## Insecticidal Bioassay Protocol (Reconstructed)

This protocol outlines a typical method for assessing the contact toxicity of an insecticide to aphids.

### Materials:

- Culture of test insects (e.g., bean aphids, *Aphis fabae*) maintained on a suitable host plant (e.g., fava bean plants).
- Technical grade HETP.
- Wetting agent.
- Spraying apparatus (e.g., Potter tower or similar laboratory sprayer).
- Petri dishes or ventilated cages.
- Microscope for mortality assessment.

### Procedure:

- Prepare a stock solution of HETP in a suitable solvent.
- Create a series of aqueous dilutions of the HETP stock solution, each containing a standard concentration of a wetting agent to ensure even coverage.
- Infest young, healthy host plants with a known number of aphids.
- Spray the infested plants with the different HETP dilutions using the spraying apparatus to ensure uniform application. A control group is sprayed with water and the wetting agent only.
- After spraying, allow the plants to dry and then place them in ventilated cages to prevent aphid escape.
- Maintain the treated plants under controlled conditions of temperature and light.
- Assess aphid mortality at set time intervals (e.g., 24, 48, and 72 hours) by observing the insects under a microscope. Aphids that are unable to move when prodded with a fine brush

are considered dead.

- Calculate the percentage mortality for each concentration and correct for any control mortality using Abbott's formula.

## Toxicity and Stability

### Mammalian Toxicity

HETP and its active component TEPP are highly toxic to mammals through all routes of exposure, including inhalation, ingestion, and dermal absorption.[8] The acute toxicity is due to the same mechanism of acetylcholinesterase inhibition observed in insects.

Compound	Organism	Route	LD50	Reference
TEPP	Rat	Ingestion	1.12 mg/kg	[5]
TEPP	Rat	Dermal	2.4 mg/kg	[5]

### Stability and Hydrolysis

A significant characteristic of HETP/TEPP is its instability in the presence of water. TEPP hydrolyzes to produce less toxic diethyl phosphate and other phosphoric acid esters.[5] This rapid degradation meant that it had little residual activity, which was advantageous in some respects but also limited its effectiveness and required prompt application after mixing.

Compound	Condition	Half-life	Reference
TEPP	Aqueous solution, 25°C	~7-7.5 hours	[5][8]

## Conclusion

**Hexaethyl tetraphosphate** holds a significant place in the history of insecticide development as one of the first commercially successful organophosphates. The early research conducted in the 1940s and 1950s established its potent insecticidal activity, particularly against sucking pests, and elucidated its mechanism of action as an acetylcholinesterase inhibitor. However, the very properties that defined it—high acute toxicity and rapid hydrolysis—ultimately led to its



replacement by more stable and, in some cases, more selective organophosphate insecticides. The technical data and experimental protocols from this era, though sometimes lacking the precision of modern methods, laid the groundwork for the development of an entire class of insecticides and provided valuable lessons in the balance between efficacy, toxicity, and environmental stability. This guide serves as a technical resource for understanding the foundational science of this important, albeit short-lived, insecticide.

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